

Methylgomisin O: A Technical Guide to its Biological Activity and Pharmacological Profile

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Compound of Interest

Compound Name: Methylgomisin O

Cat. No.: B13041764

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Introduction

Methylgomisin O is a dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra viridis*. Lignans from the Schisandraceae family are a well-documented class of bioactive compounds with a wide array of pharmacological activities. While specific research on **Methylgomisin O** is limited, its structural similarity to other well-studied gomisins suggests a comparable pharmacological profile. This guide provides an in-depth overview of the known biological activities of **Methylgomisin O** and the broader class of dibenzocyclooctadiene lignans, focusing on anti-inflammatory and cytotoxic effects. Methodologies for key experiments are detailed to facilitate further research and drug development.

Pharmacological Profile of Dibenzocyclooctadiene Lignans

Dibenzocyclooctadiene lignans, including compounds like Gomisin A, Gomisin N, and Schisandrin B, have been extensively studied for their therapeutic potential.^{[1][2]} The primary activities attributed to this class of compounds are:

- **Anti-inflammatory Activity:** Many lignans from *Schisandra* exhibit potent anti-inflammatory effects.^{[3][4]} This is often achieved through the modulation of key signaling pathways such

as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.^[1]

- **Anticancer Activity:** Several dibenzocyclooctadiene lignans have demonstrated cytotoxic effects against various cancer cell lines.^[5] The mechanisms underlying their anticancer activity include the induction of apoptosis, cell cycle arrest, and the generation of reactive oxygen species (ROS).^[1]
- **Hepatoprotective Effects:** A significant body of research supports the liver-protective properties of these lignans, primarily through their antioxidant and anti-inflammatory actions.^[6]
- **Neuroprotective Properties:** Certain lignans have shown potential in protecting neuronal cells from damage, suggesting applications in neurodegenerative diseases.
- **Antioxidant Activity:** The ability to scavenge free radicals is a common characteristic of this compound class, contributing to their overall therapeutic effects.^[6]

Biological Activity of Methylgomisin O

Direct scientific literature detailing the biological activity of **Methylgomisin O** is scarce. However, available information from commercial suppliers indicates two primary areas of activity:

- **Anti-inflammatory Activity:** **Methylgomisin O** is reported to attenuate the production of inflammatory cytokines induced by lipopolysaccharide (LPS). This effect is mediated, at least in part, by the suppression of the NF-κB and MAPK signaling pathways.
- **Cytotoxic Effects:** The compound has been noted to exhibit strong cytotoxic effects on the human promyelocytic leukemia cell line, HL-60.

Due to the lack of published quantitative data for **Methylgomisin O**, the following table presents representative data for other closely related and well-researched dibenzocyclooctadiene lignans to provide a comparative context for its potential potency.

Table 1: Representative Biological Activities of Dibenzocyclooctadiene Lignans

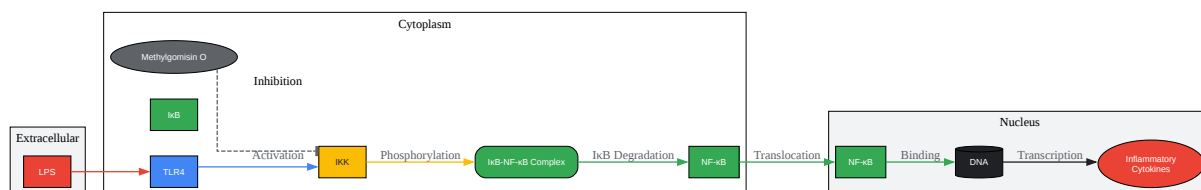
Compound	Biological Activity	Cell Line/Model	IC ₅₀ / Effective Concentration	Reference
Gomisin N	Anti-inflammatory (Inhibition of NO production)	RAW 264.7 macrophages	IC ₅₀ : 18.5 µM	[3]
Gomisin A	Anti-inflammatory (Inhibition of IL-6 production)	Murine macrophages	Effective at 10 µM	[2]
Schisandrin B	Cytotoxicity	Human hepatoma (HepG2)	IC ₅₀ : 25 µM	[1]
Deoxyschizandrin	Cytotoxicity	Human breast cancer (MCF-7)	IC ₅₀ : 15.3 µM	[5]

Signaling Pathways

The anti-inflammatory and cytotoxic effects of dibenzocyclooctadiene lignans are often mediated by the NF-κB and MAPK signaling pathways.

NF-κB Signaling Pathway

The NF-κB pathway is a crucial regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals like LPS, IκB is phosphorylated and degraded, allowing NF-κB to translocate to the nucleus and activate the transcription of inflammatory genes. **Methylgomisin O** and related lignans are thought to inhibit this process.

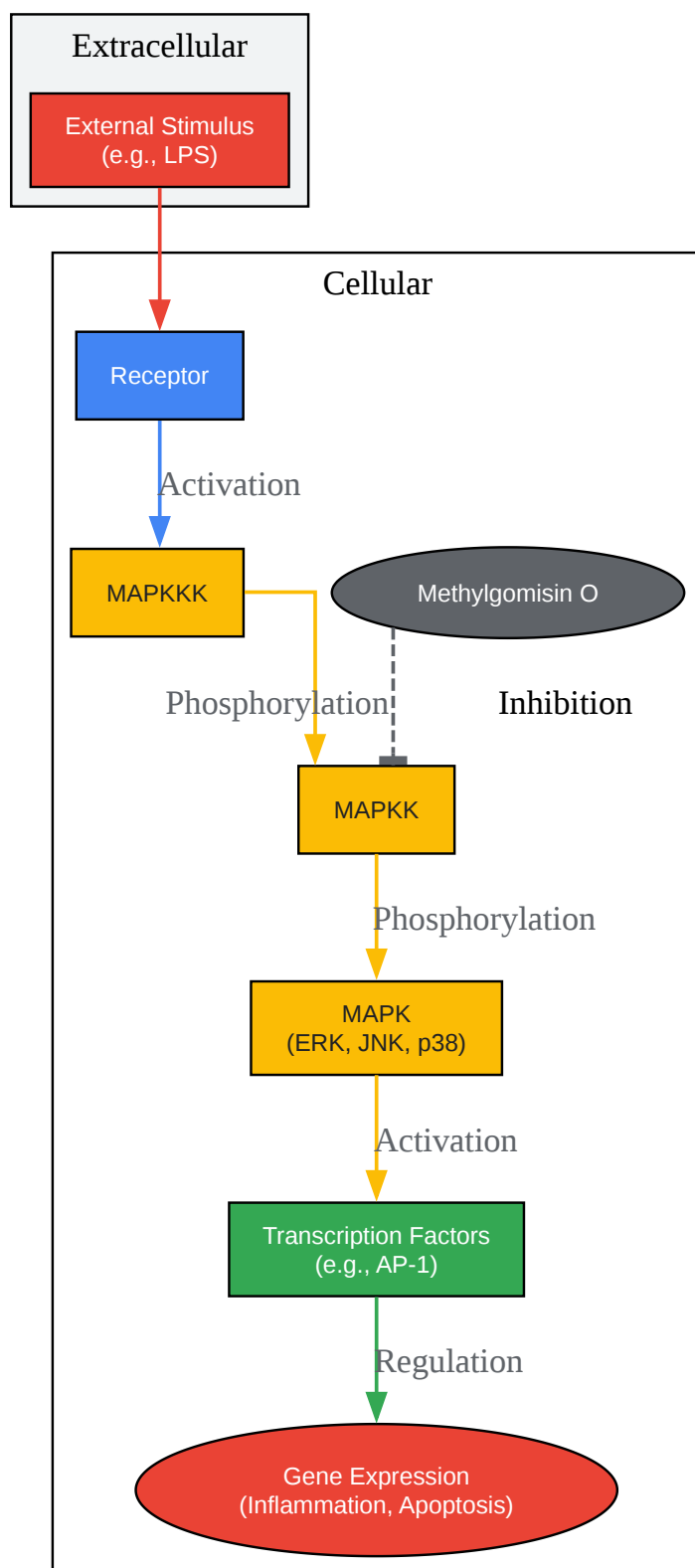


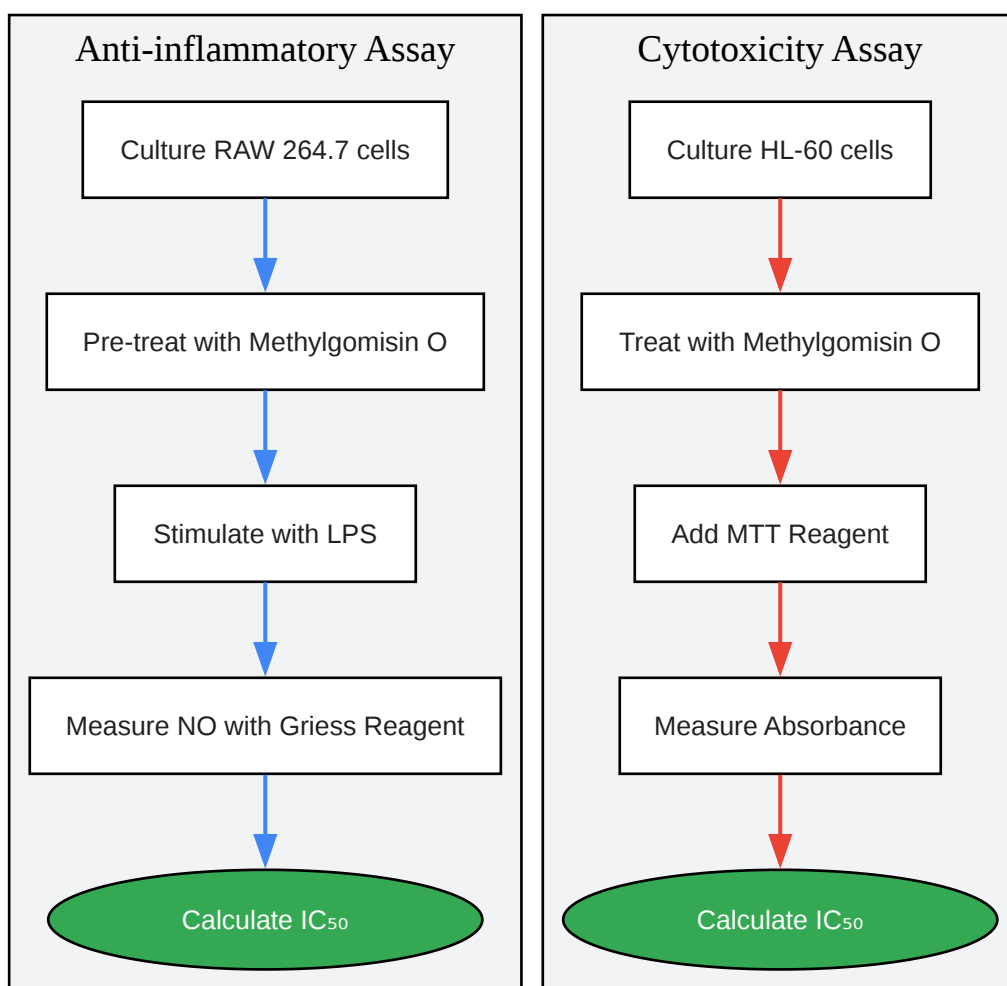
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NF-κB Signaling Pathway Inhibition

MAPK Signaling Pathway

The MAPK pathway is another key regulator of cellular processes, including inflammation and apoptosis. It consists of a cascade of protein kinases that, when activated, can lead to the expression of various genes involved in these processes. Dibenzocyclooctadiene lignans can modulate this pathway to exert their biological effects.





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